A Comprehensive Technical Guide to the Solubility of Benazepril-d5

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Compound of Interest

Compound Name:	*Benazepril-d5*
CAS No.:	*1279200-03-1*
Cat. No.:	*B562408*

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Introduction: The Critical Role of Solubility in Pharmaceutical Analysis

Benazepril is a potent prodrug that, upon hepatic esterase metabolism, is converted to its active metabolite, benazeprilat.[1][2] Benazeprilat is a powerful inhibitor of the angiotensin-converting enzyme (ACE), playing a crucial role in the management of hypertension and heart failure.[3][4] In the realm of pharmacokinetic studies, bioequivalence testing, and therapeutic drug monitoring, the use of stable isotope-labeled internal standards is the gold standard for achieving precision and accuracy in quantitative analysis by mass spectrometry.

Benazepril-d5, a deuterated analog of benazepril, serves this exact purpose.[5][6][7] Its chemical structure is identical to benazepril, save for the substitution of five hydrogen atoms with deuterium on the phenyl ring. This modification renders it chemically indistinguishable in its interaction with solvents and chromatographic systems but isotopically distinct for mass spectrometric detection.

Understanding the solubility of **Benazepril-d5** is paramount for the drug development professional. Solubility dictates the choice of vehicle for in vitro and in vivo studies, influences

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the design of robust analytical methods, and is a foundational parameter in pre-formulation screening. This guide provides an in-depth analysis of the solubility characteristics of **Benazepril-d5**, extrapolated from its non-labeled counterpart, Benazepril Hydrochloride, and presents a validated protocol for its experimental determination. The minor isotopic substitution in **Benazepril-d5** does not significantly alter its physicochemical properties, making the solubility data of Benazepril HCl a reliable proxy.

Physicochemical Properties: A Comparative Overview

To establish a foundational understanding, the key physicochemical properties of Benazepril Hydrochloride and its deuterated analog are presented below. This comparison underscores the suitability of **Benazepril-d5** as an internal standard, as its physical behavior closely mirrors that of the parent drug.

Property	Benazepril Hydrochloride	Benazepril-d5 Hydrochloride	Source(s)
Chemical Formula	$C_{24}H_{28}N_2O_5 \cdot HCl$	$C_{24}H_{23}D_5N_2O_5 \cdot HCl$	[1][5]
Molecular Weight	461.0 g/mol	466.0 g/mol	[1][5]
CAS Number	86541-74-4	1279026-26-4	[1][5]
Appearance	White to off-white crystalline powder	White Solid	[6][8][9]
pKa	4.55	Not Reported (Expected to be ~4.55)	[10]

Quantitative Solubility Profile

The solubility of a compound is not an intrinsic constant but is highly dependent on the solvent system and its physicochemical conditions, such as pH and temperature. The following tables summarize the known solubility of Benazepril Hydrochloride, which serves as a robust guide for **Benazepril-d5**.

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Solubility in Common Organic Solvents

Organic solvents are frequently used to prepare stock solutions for analytical standards and for various stages of the drug formulation process.

Solvent	Solubility (mg/mL)	Remarks	Source(s)
Dimethylformamide (DMF)	~30	High solubility, suitable for stock solutions.	[1]
Dimethyl Sulfoxide (DMSO)	~20	High solubility, common for biological assays.	[1]
Ethanol	~1	Moderate solubility.	[1]
Methanol	Soluble	Qualitative data indicates good solubility.	[4][8][9]

Note: Supplier data for **Benazepril-d5** qualitatively describes it as "slightly soluble" in DMSO, Ethanol, and Methanol, which may reflect the specific conditions of their internal testing but confirms compatibility with these solvents.[5]

Aqueous and pH-Dependent Solubility

Aqueous solubility is a critical determinant of a drug's bioavailability. As an ionizable molecule, the aqueous solubility of Benazepril is highly dependent on pH.

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Solvent/Medium	pH	Solubility (mg/mL)	Source(s)
0.1N HCl	1.2	>100	[10]
0.05 M Phosphate Buffer	2.5	6.6	[10]
0.05 M Phosphate Buffer	5.3	3.8	[10]
0.05 M Phosphate Buffer	6.3	8.7	[10]
0.05 M Phosphate Buffer	7.1	14.0	[10]
PBS (Phosphate-Buffered Saline)	7.2	~0.5 (in 1:1 DMF:PBS)	[1]
Water	Neutral	Soluble	[4][8][9]

This pH-dependent profile is characteristic of a molecule with an acidic functional group (pKa ~4.55), where solubility increases significantly at pH values above the pKa as the molecule becomes ionized and more polar. The high solubility in 0.1N HCl demonstrates its behavior as a hydrochloride salt.

Core Factors Influencing **Benazepril-d5** Solubility

The dissolution of a solid solute into a liquid solvent is governed by a complex interplay of intermolecular forces. For a molecule like **Benazepril-d5**, several factors are key. Understanding these allows researchers to manipulate conditions to achieve desired concentrations.

Caption: Key factors governing the solubility of **Benazepril-d5**.

Experimental Protocol: Equilibrium Solubility Determination via the Shake-Flask Method

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The gold standard for determining equilibrium solubility is the shake-flask method.[11][12] This protocol provides a reliable, self-validating system for quantifying the solubility of **Benazepril-d5** in a chosen solvent system.

Principle

An excess amount of the solid compound is agitated in the solvent of interest at a constant temperature for a sufficient period to allow the system to reach equilibrium. At equilibrium, the concentration of the dissolved compound in the supernatant is measured, which represents its solubility under those specific conditions.

Methodology

- Preparation of Media:
  - Prepare the desired solvent systems (e.g., pH 1.2 HCl, pH 4.5 acetate buffer, pH 6.8 phosphate buffer, DMSO). Ensure all aqueous buffers are properly degassed to prevent bubble formation.
- Addition of Solute:
  - Accurately weigh an amount of **Benazepril-d5** that is in clear excess of its expected solubility and add it to a series of sealed, inert vessels (e.g., glass vials).
  - Causality: Using an excess of solid material is crucial to ensure that a saturated solution is achieved and that equilibrium can be established between the dissolved and undissolved states.[11]
- Equilibration:
  - Add a precise volume of the prepared solvent media to each vial.
  - Place the vials in a mechanical shaker or rotator within a temperature-controlled environment, typically set at 25°C (for standard solubility) or 37 ± 1°C (for physiological relevance).[12]
  - Agitate the samples at a constant, moderate speed for a predetermined period (e.g., 24 to 48 hours).

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- Trustworthiness: To validate that equilibrium has been reached, samples should be taken at multiple time points (e.g., 12, 24, and 48 hours). Equilibrium is confirmed when the measured concentration plateaus and shows no significant change between the final two time points.

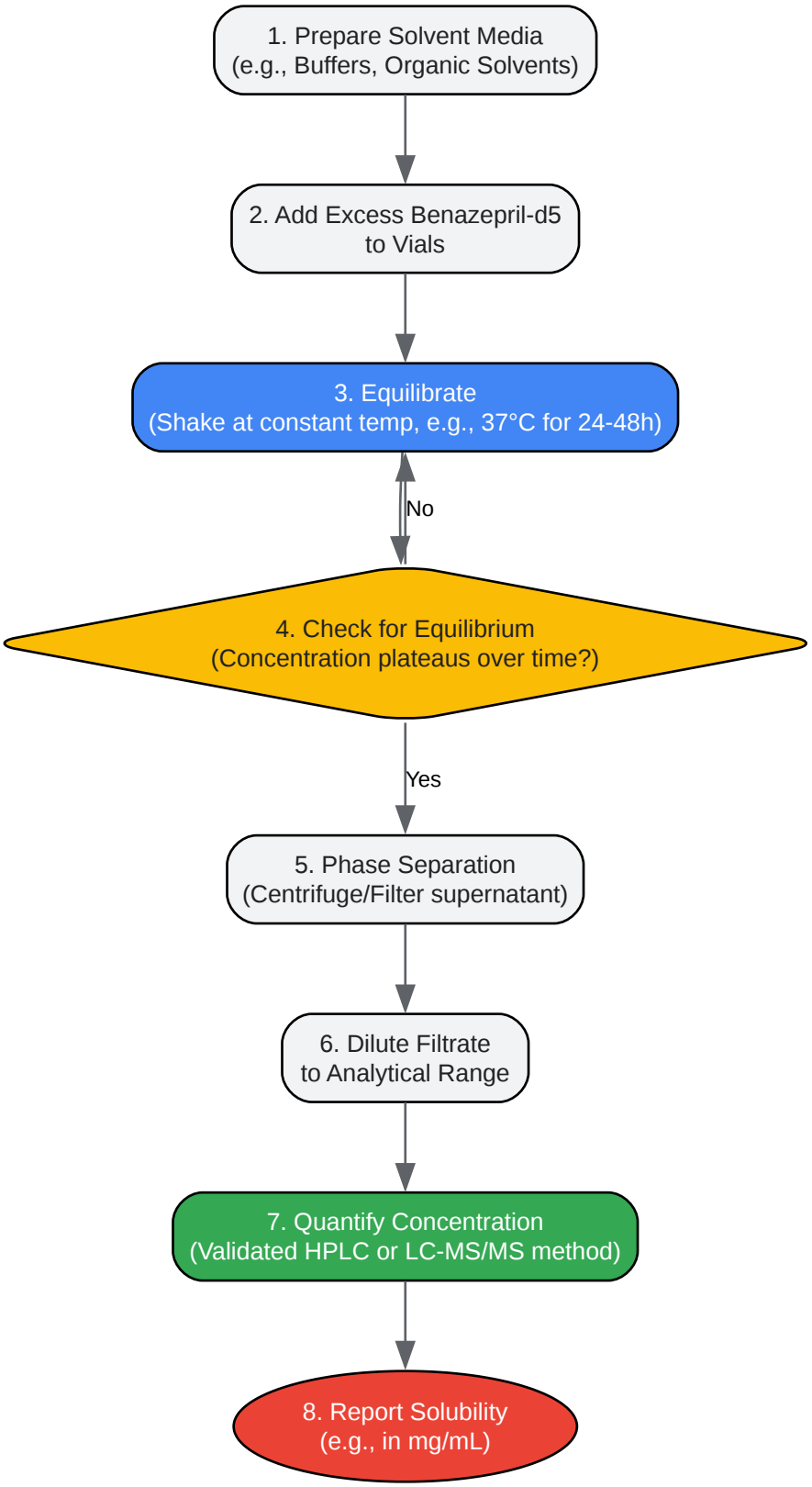
- Phase Separation:
  - Once agitation is complete, allow the vials to stand briefly to permit the settling of larger particles.
  - Carefully withdraw an aliquot of the supernatant. Immediately filter it through a chemically inert, low-binding syringe filter (e.g., 0.22 µm PVDF or PTFE) to remove all undissolved solid particles.
  - Causality: This step is critical. Failure to remove all particulate matter will lead to an overestimation of solubility as the undissolved solid would contribute to the final measurement.

- Quantification:
  - Accurately dilute the clear filtrate with an appropriate mobile phase or solvent to a concentration that falls within the calibrated range of the analytical instrument.
  - Analyze the diluted samples using a validated, stability-indicating analytical method, typically High-Performance Liquid Chromatography with UV detection (HPLC-UV) or Liquid Chromatography with Mass Spectrometry (LC-MS/MS).[13]
  - Prepare a calibration curve using accurately prepared standards of **Benazepril-d5** to quantify the concentration in the samples.

- Data Analysis and Reporting:
  - Calculate the concentration of **Benazepril-d5** in the original, undiluted filtrate, accounting for the dilution factor.
  - Report the final solubility as the mean ± standard deviation of replicate determinations (typically n=3) in units of mg/mL or µg/mL.

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Workflow Diagram: Shake-Flask Solubility Determination



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Caption: Standard workflow for the shake-flask solubility protocol.

Conclusion

Benazepril-d5 is an indispensable tool for the precise quantification of benazepril in complex biological matrices. A thorough understanding of its solubility is fundamental to its effective use. This guide has established that **Benazepril-d5**, much like its non-deuterated counterpart, exhibits high solubility in organic solvents like DMF and DMSO and displays significant pH-dependent solubility in aqueous media. For researchers and drug development professionals, this information is critical for preparing accurate analytical standards, developing robust formulations, and designing meaningful in vitro experiments. The provided shake-flask protocol offers an authoritative and reliable method for determining solubility under any specific experimental conditions, ensuring data integrity and reproducibility in the laboratory.

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